

High-Performance Antibody Labeling with TFAX 488, SE

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Compound of Interest

Compound Name: *Tfax 488, SE*

CAS No.: *222164-96-7*

Cat. No.: *B3179282*

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Application Note & Protocol

Abstract

This guide details the protocol for covalently labeling IgG antibodies with **TFAX 488, SE** (Succinimidyl Ester). TFAX 488 is a bright, photostable green fluorescent dye (Ex/Em: 495/515 nm) functionally equivalent to Alexa Fluor® 488. The succinimidyl ester (SE) moiety targets primary amines (

) on lysine residues and the N-terminus of the antibody, forming stable amide bonds. This protocol is optimized for high-yield conjugation, ensuring a Degree of Labeling (DOL) between 4 and 8, which provides maximal brightness without quenching or precipitating the antibody.

Scientific Mechanism & Logic

2.1 The Chemistry of Conjugation

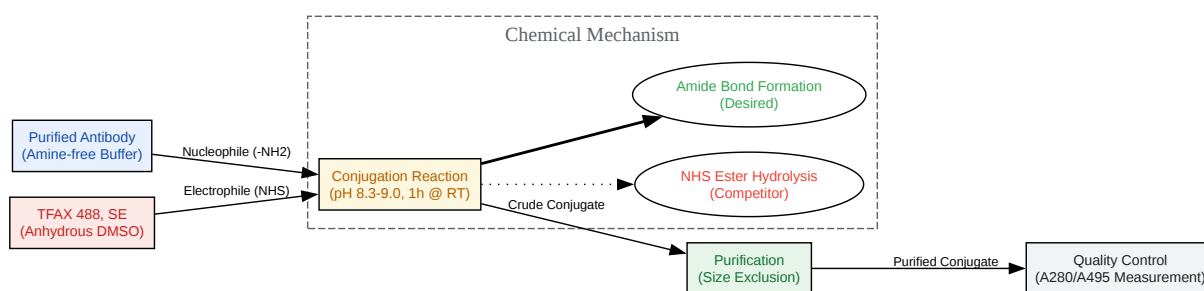
The **TFAX 488, SE** dye contains an N-hydroxysuccinimide (NHS) ester group. This group is amine-reactive but moisture-sensitive. The reaction requires a slightly alkaline environment (pH

8.3 – 9.0) to ensure the primary amines on the antibody are deprotonated (nucleophilic) and can attack the carbonyl carbon of the NHS ester.

Key Constraint: The reaction competes with hydrolysis (reaction with water). Therefore, the dye must be dissolved in anhydrous organic solvent immediately before use, and the buffer pH must be carefully controlled to favor acylation over hydrolysis.

2.2 Visualizing the Workflow

The following diagram illustrates the critical path for labeling and the chemical logic governing the process.



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Figure 1: Workflow and mechanistic logic of TFX 488 SE conjugation.

Pre-Labeling Considerations (Critical)

Before starting, verify the following parameters to prevent experimental failure:

Parameter	Requirement	Scientific Rationale
Buffer Composition	NO Primary Amines (No Tris, Glycine, Azide*)	Tris and Glycine contain amines that will react with the dye, consuming it before it labels the antibody. Sodium Azide is acceptable for NHS reactions but can interfere with HRP; avoid if possible.
pH	8.3 – 9.0	Lysine -amines have a pKa ~10.5. At pH 7.4 (PBS), they are mostly protonated () and unreactive. Raising pH to 8.3+ increases the fraction of unprotonated, nucleophilic amines.
Concentration	1 – 10 mg/mL	High protein concentration drives the second-order reaction kinetics, favoring antibody labeling over dye hydrolysis. Optimal is ~2 mg/mL. [1]
Purity	>90% IgG	Carrier proteins like BSA or Gelatin must be removed; they will be labeled alongside your antibody, reducing specific signal and wasting dye.

Materials Required

- Antibody: Purified IgG (free of BSA/amines), conc. > 1 mg/mL.
- Dye: **TFAX 488, SE** (Store at -20°C, desiccated).

- Solvent: Anhydrous DMSO or DMF (High quality, fresh).
- Reaction Buffer: 1 M Sodium Bicarbonate (), pH 8.3 – 9.0.
- Purification Column: Sephadex G-25 desalting column (e.g., PD-10 or Zeba Spin Columns) equilibrated in PBS.
- Storage Buffer: PBS (pH 7.4) + optional preservative (0.05% Sodium Azide) and stabilizer (1% BSA, added after labeling).

Step-by-Step Protocol

Step 1: Antibody Preparation^{[1][2]}

- If the antibody is in an amine-containing buffer (Tris, Glycine), perform a buffer exchange into PBS (pH 7.4) using a dialysis cassette or spin column.
- Adjust antibody concentration to 2 mg/mL.
 - Calculation: If you have 100 g of antibody, the volume should be 50 L.
- Add 1/10th volume of 1 M Sodium Bicarbonate (pH 8.3) to the antibody solution.
 - Example: To 50 L antibody in PBS, add 5 L of 1 M Bicarbonate. Final pH will be ~8.3.^[3]

Step 2: Dye Preparation

- Remove **TFAX 488, SE** vial from freezer and warm to room temperature before opening (prevents condensation).
- Dissolve the dye in anhydrous DMSO to a concentration of 10 mg/mL.

- Note: Prepare this immediately before use.^{[1][4]} NHS esters hydrolyze within minutes in the presence of moisture.

Step 3: Conjugation Reaction

- Calculate the volume of dye required for a 15:1 Molar Ratio (Dye:Protein).

- Formula:
- Simplified: For 100

g IgG (MW 150 kDa) and TFAX 488 SE (MW ~643 Da), using a 15x molar excess:

- Add the calculated volume of dye to the antibody solution while vortexing gently.
- Incubate for 1 hour at Room Temperature (RT) in the dark. Constant mixing (rotation) is recommended but not strictly necessary.

Step 4: Purification

- Equilibrate a desalting column (e.g., Zeba Spin or PD-10) with PBS.
- Load the reaction mixture onto the column.
- Elute the labeled antibody according to the column manufacturer's instructions.
 - Observation: You should see two bands on a gravity column: a fast-moving colored band (Conjugate) and a slow-moving band (Free Dye). Collect the fast band.

Quality Control & Data Analysis

To validate the experiment, you must calculate the Degree of Labeling (DOL).

6.1 Absorbance Measurement

Dilute a small aliquot of the purified conjugate (e.g., 1:10) in PBS and measure absorbance at:

- 280 nm (
-) : Protein absorbance.^{[3][5][6]}

- 495 nm (
): Dye absorbance maximum.[7][8]

6.2 Calculations

Use the following constants for TFAX 488 / IgG:

- (Extinction Coeff.[3][7][8][9][10] Dye): 73,000
 [7][8]
- (Extinction Coeff.[3][6] IgG): 203,000
- CF (Correction Factor 280 nm): 0.11 (Correction for dye absorbance at 280 nm).

1. Corrected Protein Concentration (
):

2. Degree of Labeling (DOL):

Target DOL:4 – 8 dyes per antibody.

- < 3: Weak signal. Increase dye molar ratio next time.

“

- 9: Quenching/Precipitation risk. Decrease dye molar ratio.

Troubleshooting Guide

Issue	Possible Cause	Solution
Low DOL (< 3)	Hydrolyzed dye	Use fresh anhydrous DMSO; ensure dye is warmed before opening.
Interfering agents	Dialyze antibody to remove Tris/Glycine/Ammonium ions.	
Low pH	Ensure reaction buffer is pH 8.3 – 9.0.	
High DOL (> 9)	Antibody concentration too low	If Ab < 1 mg/mL, labeling efficiency drops, but sometimes "sticking" occurs. Concentrate Ab.
Excess dye ratio	Reduce molar excess from 15x to 10x or 8x.	
Precipitation	Over-labeling	Hydrophobic dyes can aggregate proteins. Filter (0.2 m) and use lower dye ratio.
No Signal	Microscope filter mismatch	Ensure filter set matches Ex 495 / Em 515 (FITC/Alexa488 set).

References

- Hermanson, G. T. Bioconjugate Techniques (3rd Edition). Academic Press, 2013. (Standard reference for NHS-ester chemistry).

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